

D149 dye CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D149 Dye

Cat. No.: B14798972

[Get Quote](#)

An in-depth guide to the physicochemical properties of **D149 dye**, tailored for researchers, scientists, and professionals in drug development.

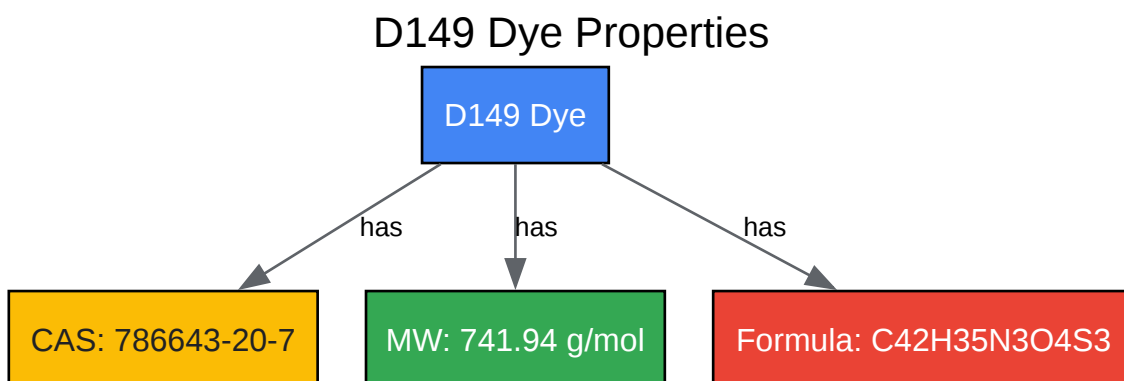
Core Data

The indoline-based **D149 dye** is a high-extinction-coefficient, metal-free organic sensitizer.^{[1][2]} Key quantitative data for this compound are summarized below.

Property	Value	Reference
CAS Number	786643-20-7	[1][3]
Molecular Weight	741.94 g/mol	[1][2][3]
Molecular Formula	C42H35N3O4S3	[1][3]

Visual Representation

A logical diagram illustrating the fundamental properties of the **D149 dye** is provided below.



[Click to download full resolution via product page](#)

A diagram showing the key properties of the **D149 dye**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. scbt.com [scbt.com]
- To cite this document: BenchChem. [D149 dye CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14798972#d149-dye-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com